

A Technical Guide to the Safe Handling and Disposal of Diethyl Phosphonate

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Compound of Interest

Compound Name: Diethyl phosphonate

Cat. No.: B046648

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and disposal protocols for **diethyl phosphonate** and its closely related analogues, such as diethyl ethylphosphonate. The information is compiled from safety data sheets and chemical databases to ensure researchers can work safely and in compliance with regulations.

Chemical Identification and Physical Properties

Quantitative data for **diethyl phosphonate** and a common analogue, diethyl ethylphosphonate, are summarized below.

Table 1: Physical and Chemical Properties

Property	Diethyl Phosphite (Diethyl Phosphonate)	Diethyl Ethylphosphonate	Data Source(s)
CAS Number	762-04-9	78-38-6	[1][2]
Molecular Formula	C ₄ H ₁₁ O ₃ P	C ₆ H ₁₅ O ₃ P	[3]
Molecular Weight	138.10 g/mol	166.16 g/mol	[3]
Appearance	Colorless liquid	Colorless liquid with a mild or sweet odor	[3]
Boiling Point	50-51 °C @ 2 mmHg	180-181 °F @ 11 mmHg	[4]
Melting Point	-70 °C	388 °F	[4]
Flash Point	82 °C (179.6 °F) - closed cup	104.4 °C (220 °F)	[1][4]
Density	1.072 g/mL at 25 °C	1.0259 at 68 °F	[4]
Solubility	May decompose on exposure to moisture.	Slightly water soluble.	[4]
Vapor Density	Not Available	5.73 (Air = 1)	[5]

Hazard Identification and Toxicology

Diethyl phosphonates are hazardous substances that require careful handling. The primary hazards include serious eye damage, skin irritation, and potential respiratory irritation.

Table 2: GHS Hazard Classification and Statements

Hazard Class	GHS Category	Hazard Statement	Data Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[5] [6]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	[6] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[8] [9]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[7]
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation	[8]
Hazardous to the Aquatic Environment (Long-Term)	Category 2	H411: Toxic to aquatic life with long lasting effects	[9]

Summary of Toxicological Effects:

- Acute Effects: Harmful if ingested[\[6\]](#)[\[10\]](#). Causes severe eye damage upon contact[\[6\]](#)[\[7\]](#)[\[10\]](#). It can also cause skin and respiratory system irritation[\[8\]](#)[\[10\]](#)[\[11\]](#). Entry into the bloodstream through cuts or abrasions may lead to systemic injury[\[10\]](#).
- Chronic Effects: There is a danger of cumulative effects with repeated or long-term occupational exposure, potentially involving organs or biochemical systems[\[10\]](#).

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 3: First-Aid Protocols

Exposure Route	First-Aid Procedure	Data Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.	[5] [6] [8] [11]
Skin Contact	Take off immediately all contaminated clothing. Flush skin and hair with running water and soap for at least 15 minutes. Seek medical attention if irritation develops or persists.	[8] [10] [11]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek immediate medical attention.	[6] [8] [11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If conscious, give a glass of water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.	[6] [11] [12]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure risk. The following logical workflow outlines the key stages for managing **diethyl phosphonate** in a laboratory

setting.

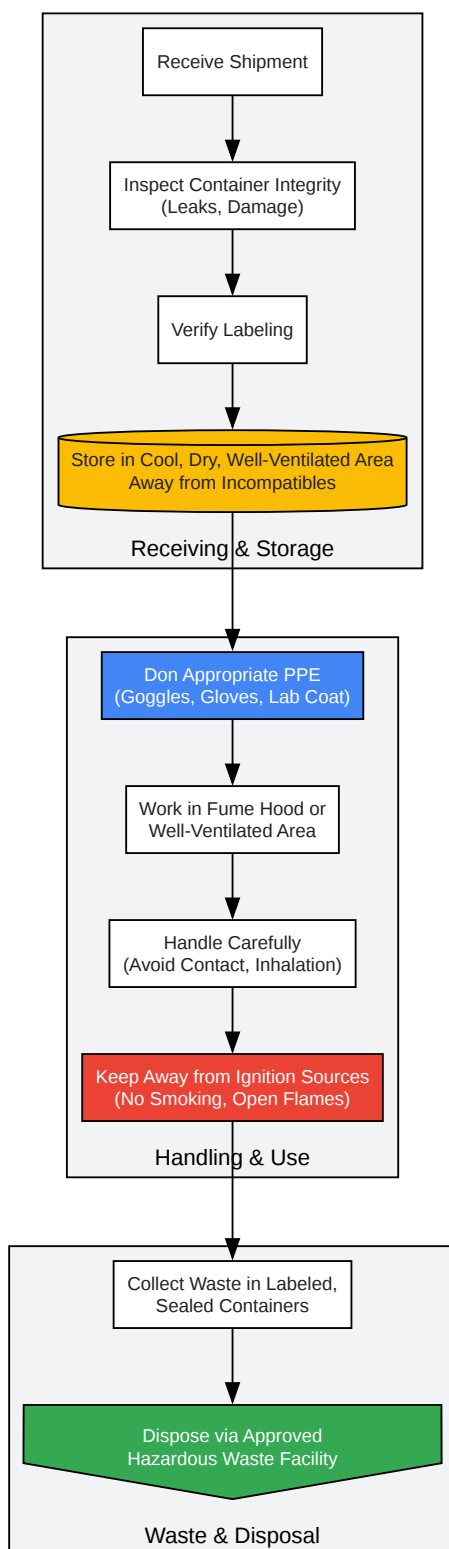


Diagram 1: Diethyl Phosphonate Laboratory Workflow

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Caption: Logical workflow for receiving, storing, handling, and disposing of **diethyl phosphonate**.

Key Handling and Storage Practices:

- Ventilation: Always handle in a well-ventilated area or under a chemical fume hood to keep airborne concentrations low[11][12].
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166[12][13].
 - Skin Protection: Wear suitable protective gloves (e.g., with a breakthrough time > 240 minutes) and clothing to prevent skin exposure[10][12]. A PVC apron and barrier cream may also be used[10].
 - Respiratory Protection: If ventilation is inadequate or there is a risk of overexposure, use a NIOSH-approved respirator with an organic vapor cartridge[5][12].
- Hygiene: Do not eat, drink, or smoke in handling areas[6][11]. Wash hands thoroughly after handling[9][11]. Contaminated work clothes should be laundered separately before reuse[8][11].
- Storage Conditions: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area[11][12]. Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and ignition sources[7][11]. Protect containers from physical damage[11].

Accidental Release and Spill Response

In the event of a spill, a clear and decisive response is necessary to mitigate hazards.

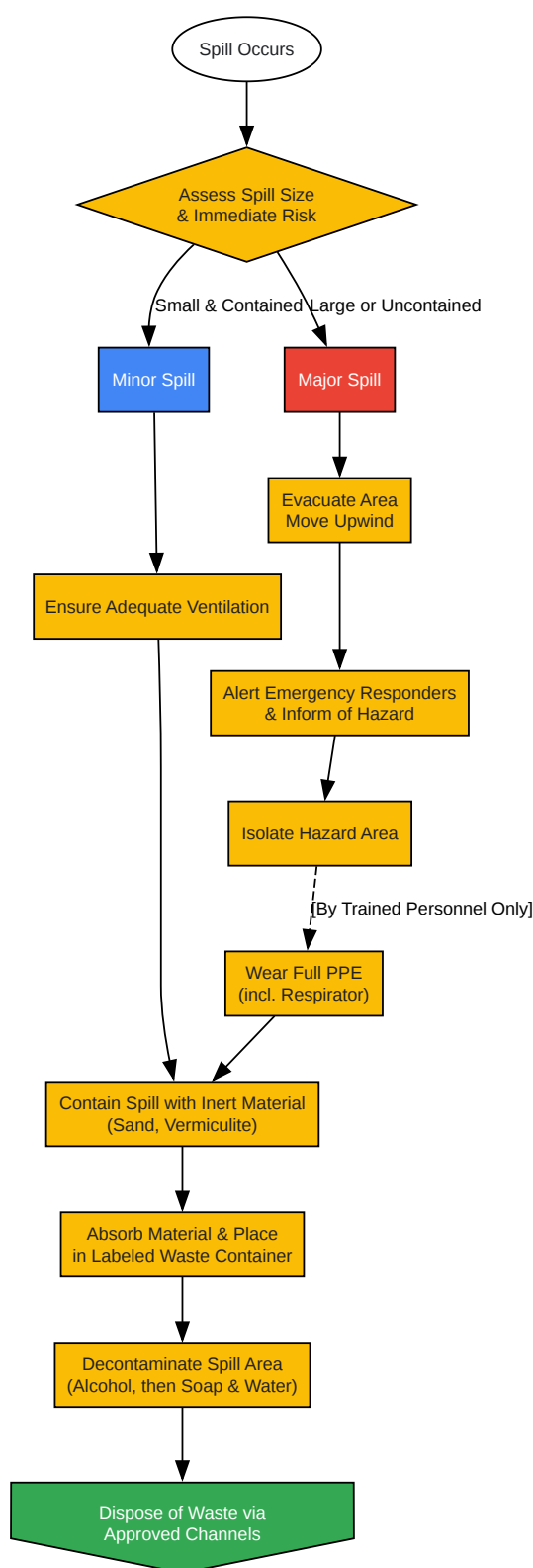


Diagram 2: Spill Response Workflow

[Click to download full resolution via product page](#)Caption: Decision-making workflow for responding to a **diethyl phosphonate** spill.

Spill Cleanup Experimental Protocol:

- **Evacuate and Secure:** For major spills, immediately clear the area of all personnel and move upwind[10][11]. Isolate the spill area for at least 50 meters (150 feet) in all directions for liquids[4]. Remove all ignition sources[11][14].
- **Personal Protection:** Before approaching the spill, don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles[8][11].
- **Containment:** Prevent the spillage from entering drains or waterways[10][11]. Use an inert, non-combustible absorbent material like sand, earth, or vermiculite to contain and absorb the spill[8][11].
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and sealed container for disposal[4][8][14].
- **Decontamination:** Clean the spill area thoroughly. Surfaces can be washed first with alcohol, followed by soap and water[4]. Collect all wash water for proper disposal; do not allow it to enter drains[10][11].
- **Disposal:** Dispose of the containerized waste through an approved waste disposal facility in accordance with all local, state, and federal regulations[8][11].

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), water spray, fog, or alcohol-resistant foam[4][14].
- **Specific Hazards:** Combustion may produce toxic and corrosive fumes, including carbon monoxide, carbon dioxide, and phosphorus oxides[8][11]. Containers may explode when heated[4][5].
- **Protective Equipment:** Firefighters should wear full body protective clothing and self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand mode[8][10][12].

Stability and Reactivity

- **Chemical Stability:** The material is stable under normal storage conditions[8][10].
- **Incompatible Materials:** Avoid contact with strong oxidizing agents (which can cause ignition), strong acids, strong bases, and acid chlorides[7][10].
- **Hazardous Reactions:** Organophosphates can react with strong reducing agents to form highly toxic and flammable phosphine gas[4][6]. Partial oxidation can release toxic phosphorus oxides[4][6]. Hazardous polymerization does not occur[8][13].

Disposal Considerations

The disposal of **diethyl phosphonate** and its contaminated materials must be treated as hazardous waste.

- **Regulatory Compliance:** All waste must be handled and disposed of in accordance with applicable local, state, and federal regulations[10][11]. Waste generators are responsible for determining if a discarded chemical is classified as a hazardous waste[12].
- **Disposal Method:** Whenever possible, recycling or reclamation should be considered[10][11]. If not feasible, consult with a licensed professional waste disposal service. Do not discharge into sewers or waterways[8][11].
- **Container Disposal:** Empty containers should be managed by an approved waste handling facility. Puncture containers to prevent re-use if they are to be sent to a landfill[10].

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